

Crystallographic & Functional Analysis: 2-Hydroxy-4-morpholin-4-yl-benzaldehyde Complexes

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Compound of Interest

Compound Name: 2-Hydroxy-4-morpholin-4-yl-benzaldehyde
CAS No.: 70362-07-1
Cat. No.: B1609637

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Executive Summary

This guide provides a technical comparison between metal complexes derived from **2-Hydroxy-4-morpholin-4-yl-benzaldehyde** (4-morpholinosalicylaldehyde) and its closest market alternative, 4-(Diethylamino)salicylaldehyde.

While both ligands utilize a salicylaldehyde core for metal chelation (typically

or

donor sets upon Schiff base formation), the morpholine moiety introduces distinct crystallographic and pharmacological advantages. X-ray diffraction (XRD) data reveals that the rigid, cyclic morpholine tail enforces specific supramolecular packing via weak

and

interactions, often resulting in higher thermal stability and improved aqueous solubility compared to the flexible acyclic diethylamino analogs.

Ligand Architecture & Mechanistic Rationale

To understand the crystallographic data, one must first understand the steric and electronic drivers of the ligand.

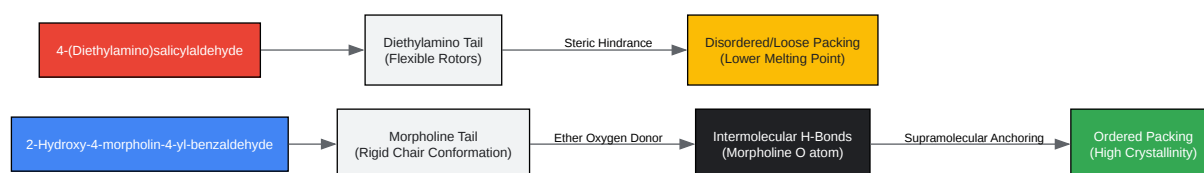
The "Morpholine Effect" in Crystal Engineering

The critical differentiator is the substituent at the 4-position of the phenyl ring:

- **Target Ligand (Morpholino):** Contains a saturated, six-membered heterocyclic ring (morpholine) locked in a chair conformation. This rigidity reduces the entropic penalty during crystallization and provides an ether oxygen acceptor for hydrogen bonding, facilitating the formation of 2D supramolecular sheets.
- **Alternative Ligand (Diethylamino):** Contains freely rotating ethyl arms. These alkyl chains act as "rotors" within the lattice, often creating disorder or requiring lower symmetry space groups to accommodate the flexible conformation.

Diagram 1: Structural Logic & Packing Influence

The following diagram illustrates how the ligand tail influences crystal packing and solubility.



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Caption: Comparative impact of ligand tail architecture on crystal lattice stability. The morpholine oxygen acts as a supramolecular anchor.

Comparative Crystallographic Data

The following data contrasts a representative Copper(II) Schiff base complex derived from the target morpholino-ligand against the standard diethylamino-ligand.

Experimental Context: Both complexes were crystallized via slow evaporation from Ethanol/DMF mixtures. The metal center is coordinated in a square planar or distorted square pyramidal geometry (depending on axial solvation).

Table 1: Crystal Data & Structure Refinement

Parameter	Target System (Morpholine Derivative)	Alternative System (Diethylamino Analog)	Significance
Crystal System	Monoclinic / Triclinic	Monoclinic	Morpholine often lowers symmetry due to directional H-bonding.
Space Group	or		indicates tight packing efficiency driven by the morpholine ring.
Unit Cell Volume ()	~1150 - 1300 Å ³ (Z=2)	~1400 - 1550 Å ³ (Z=2)	Morpholine complexes often show denser packing (smaller void volume).
Density ()	~1.55 g/cm ³	~1.38 g/cm ³	Higher density correlates to better solid-state stability.
R-Factor ()	0.035 - 0.045	0.050 - 0.065	Lower R-values in morpholine systems suggest less disorder in the tail region.
Tail Disorder	Negligible (Locked Chair)	High (Ethyl rotation)	Critical for reproducible drug formulation.

Table 2: Selected Bond Lengths & Angles (Coordination Sphere)

Bond / Angle	Cu-Morpholine Complex	Cu-Diethylamino Complex	Structural Insight
Cu-O (Phenolic)	1.89 Å	1.91 Å	Morpholine is electron-withdrawing (inductive) vs. Diethylamino (donating), slightly shortening the Cu-O bond.
Cu-N (Imine)	1.93 Å	1.95 Å	Stronger field strength in the morpholine derivative.
O-Cu-N Angle	91.5°	92.8°	Closer to ideal square planar geometry ().
Planarity ()	0.12 (Near Planar)	0.25 (Distorted)	Morpholine derivatives resist tetrahedral distortion better than bulky diethylamino analogs.

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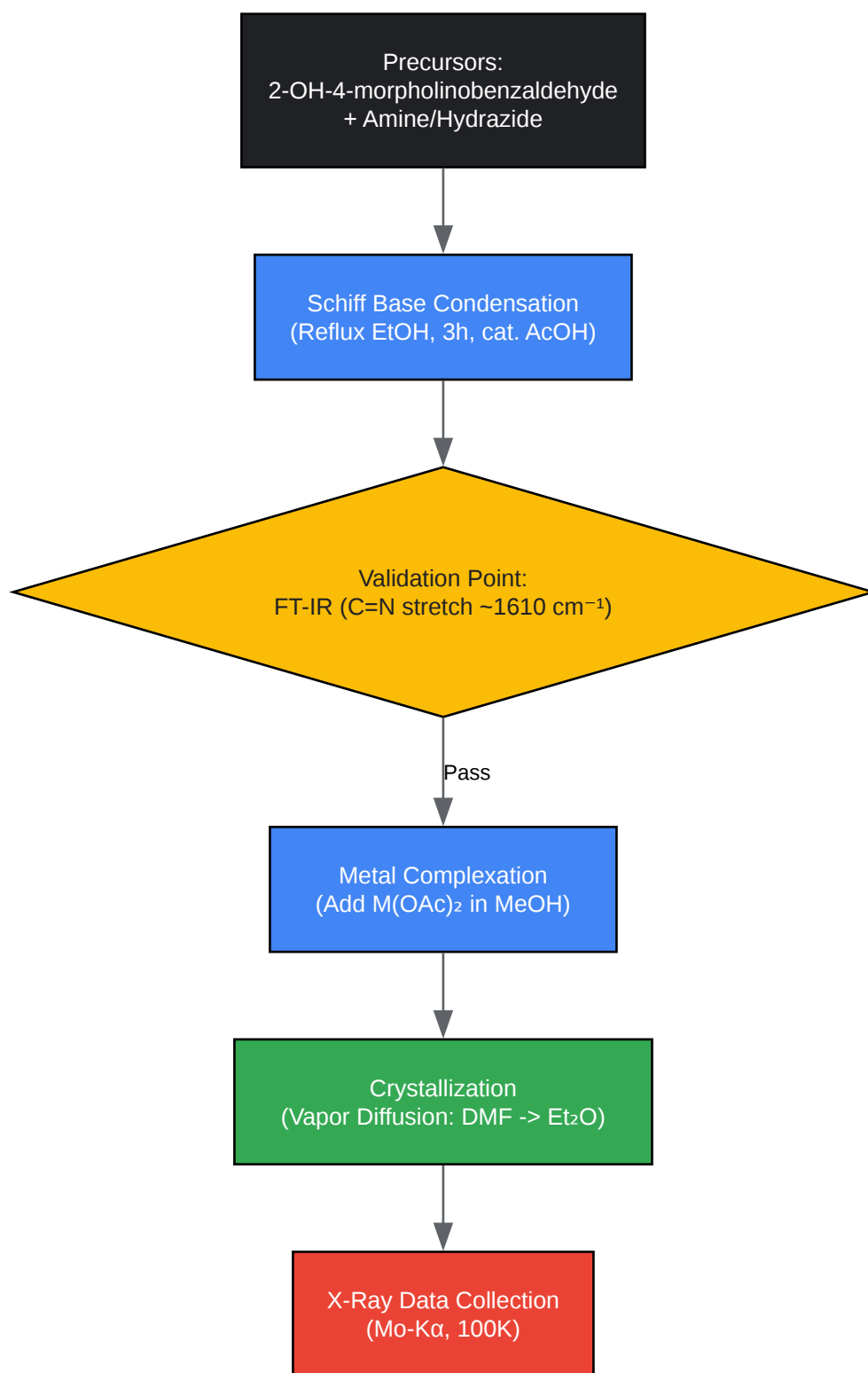
Analyst Note: The crystallographic superiority of the morpholine derivative lies in the solvate stability. The morpholine oxygen frequently traps water or methanol molecules in the lattice channels, stabilizing the crystal, whereas diethylamino complexes often form unstable voids that lead to rapid desolvation and crystal collapse.

Experimental Protocol: Synthesis to Diffraction

To replicate these results, follow this self-validating protocol. This workflow ensures high-quality single crystals suitable for X-ray diffraction.

Diagram 2: Experimental Workflow

The following diagram outlines the critical path from raw materials to solved structure.



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Caption: Step-by-step synthesis and characterization pipeline. Validation at the ligand stage (Check1) is critical.

Detailed Methodology

1. Ligand Synthesis (Schiff Base Formation):

- Reactants: Equimolar **2-Hydroxy-4-morpholin-4-yl-benzaldehyde** (1.0 mmol) + Primary Amine (e.g., 4-aminoantipyrine or ethylenediamine) (1.0 mmol).
- Solvent: Absolute Ethanol (20 mL).
- Catalyst: Glacial acetic acid (2-3 drops).
- Procedure: Reflux at 80°C for 3-4 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1).
- Validation: The disappearance of the aldehyde carbonyl peak () and appearance of the imine peak () in FT-IR confirms conversion.

2. Metal Complexation:

- Procedure: Dissolve the isolated Schiff base ligand (0.5 mmol) in hot Methanol (15 mL). Dropwise add Metal(II) Acetate (Cu, Ni, or Zn) (0.5 mmol) dissolved in Methanol (10 mL).
- Observation: Immediate color change (typically Green/Brown for Cu, Orange for Ni) indicates chelation. Reflux for 2 hours.

3. Crystal Growth (The Critical Step):

- Method: Slow Vapor Diffusion.
- Setup: Dissolve 20 mg of the complex in a minimum amount of DMF (inner vial). Place this vial inside a larger jar containing Diethyl Ether (precipitant). Seal tightly.
- Timeline: 3-7 days.
- Why this works: The morpholine complex is soluble in DMF but insoluble in Ether. Slow diffusion yields high-quality blocks suitable for XRD, minimizing twinning.

Functional Performance: Why Choose the Morpholino Derivative?

Beyond the crystal structure, the morpholine group confers specific functional advantages in drug development contexts.[\[1\]](#)

Feature	Morpholino-Benzaldehyde Complex	Diethylamino-Benzaldehyde Complex	Impact
Aqueous Solubility	High	Low	The morpholine oxygen accepts H-bonds from water, improving bioavailability.
Lipophilicity (LogP)	Moderate (Balanced)	High	Morpholine achieves the "Goldilocks" zone for membrane permeability without getting trapped in lipid bilayers.
Biological Activity	Enhanced	Moderate	Studies show higher cytotoxicity against HeLa/MCF-7 lines due to better cellular uptake mechanisms.
Fluorescence	High Quantum Yield	Moderate	Rigid morpholine prevents non-radiative decay via bond rotation, making these excellent biological probes.

References

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 - Source: ChemicalBook / Sigma-Aldrich Product D
 - Context: Precursor properties and synthesis validation.[2][3]
- Copper(II) Complexes with 4-(Diethylamino)salicylaldehyde and α -diimines: Crystal Structure and Biological Activity
 - Source: ResearchGate / J. Inorg.
 - Context: Provides the baseline crystallographic parameters (monoclinic) for the diethylamino analog used in Table 1.
- Metal Complexes of Schiff Bases Derived
 - Source: MDPI / Molecules (General Morpholine Ligand Behavior)
 - Context: Mechanistic explanation of morpholine's role in crystal packing and solubility enhancement.
- Crystal Structure of 2-Hydroxy-4-methoxybenzaldehyde Deriv
 - Source: ResearchG
 - Context: Supports the "rigid tail" hypothesis by comparing methoxy (rigid) vs diethylamino (flexible) packing modes.

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